

Application Note: D-Isofloridoside as a Standard in Chromatographic Analysis

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Compound of Interest

Compound Name: *D-Isofloridoside*

Cat. No.: *B15615115*

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Introduction

D-Isofloridoside, a galactosylglycerol found in various species of red algae, serves as a crucial standard for chromatographic applications in food science, marine biology, and pharmaceutical research.^{[1][2][3]} As an isomer of the more common floridoside, accurate quantification of **D-Isofloridoside** is essential for studies related to algal physiology, natural product chemistry, and the development of novel bioactive compounds.^{[3][4]} This document provides detailed protocols for the use of **D-Isofloridoside** as a standard in High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS), a highly sensitive and selective analytical technique.^{[5][6]}

Chemical Properties of D-Isofloridoside

A thorough understanding of the chemical properties of **D-Isofloridoside** is fundamental for its effective use as an analytical standard.

Property	Value	Source
Molecular Formula	C9H18O8	PubChem
Molecular Weight	254.23 g/mol	PubChem[7]
IUPAC Name	(2S,3R,4S,5R,6R)-2-(2,3-dihydroxypropoxy)-6-(hydroxymethyl)oxane-3,4,5-triol	PubChem[7]
Synonyms	1-O-alpha-D-galactopyranosyl-D-glycerol, Isofloridoside	ResearchGate[2]

Experimental Protocols

The following protocols are based on established methods for the analysis of **D-Isofloridoside** in biological matrices, particularly from red algae.[5][6]

Protocol 1: Quantification of D-Isofloridoside using HPLC-MS

This protocol outlines the procedure for the quantitative analysis of **D-Isofloridoside** using a High-Performance Liquid Chromatography system coupled with a triple quadrupole mass spectrometer.

1. Standard Solution Preparation

- **Stock Solution (100 µg/mL):** Accurately weigh and dissolve a known amount of pure **D-Isofloridoside** standard in a 1:1 (v/v) mixture of water and acetonitrile.[5]
- **Working Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution with the water/acetonitrile mixture to create a calibration curve.[5] Suggested concentrations range from 0.4 µg/mL to 90.3 µg/mL.[5]

2. Sample Preparation (from Red Algae)

- Extraction: Extract a known weight of dried and powdered red algae sample with 70% ethanol at 70°C for 6 hours.[6]
- Concentration: Filter the extract and concentrate it under reduced pressure.[6]
- Purification (Optional but Recommended): Further purify the concentrated extract using ion-exchange chromatography to remove interfering compounds.[1][2]
- Final Preparation: Dilute the final extract with the water/acetonitrile (1:1, v/v) mobile phase to a suitable concentration for HPLC-MS analysis.

3. HPLC-MS Instrumentation and Conditions

- HPLC System: A standard HPLC system equipped with a binary pump, autosampler, and column oven.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.[5]
- Chromatographic Column: Xbridge Amide column (100mm x 3mm, 3.5 μ m).[5]
- Mobile Phase: Isocratic elution with 10% 10 mM ammonium acetate and 90% acetonitrile.[5]
- Flow Rate: 0.3 mL/min.[5]
- Injection Volume: 10 μ L.[5]
- Column Temperature: 25°C.[5]
- Ionization Mode: Positive Electrospray Ionization (ESI+).[5]
- MS Detection: Selected Reaction Monitoring (SRM).[5]
 - Transition for **D-Isofloridoside**: m/z 253 $\rightarrow$ 89 (Collision Energy: 21 eV).[5]

4. Data Analysis and Quantification

- **Calibration Curve:** Construct a calibration curve by plotting the peak area of the **D-Isofloridoside** standard against its concentration.
- **Quantification:** Determine the concentration of **D-Isofloridoside** in the samples by comparing their peak areas to the calibration curve.

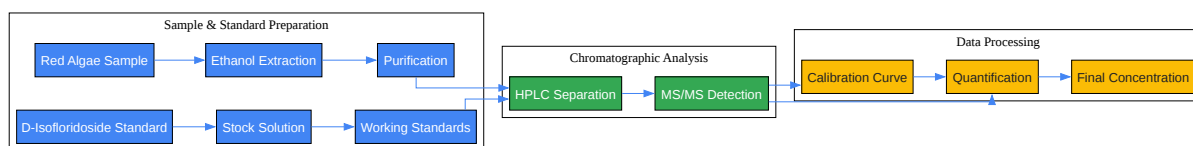
Quantitative Data Summary

The following table summarizes the performance characteristics of the described HPLC-MS method for the analysis of **D-Isofloridoside**.

Parameter	Value	Reference
Linearity (R^2)	> 0.9989	[5]
Limit of Detection (LOD)	0.05 ng/mL	[5]
Limit of Quantification (LOQ)	0.4 ng/mL	[5]
Recovery	75.7%	[5]
Intra-day Precision (RSD)	1.6% - 8.4%	[5]
Inter-day Precision (RSD)	5.6% - 8.5%	[5]

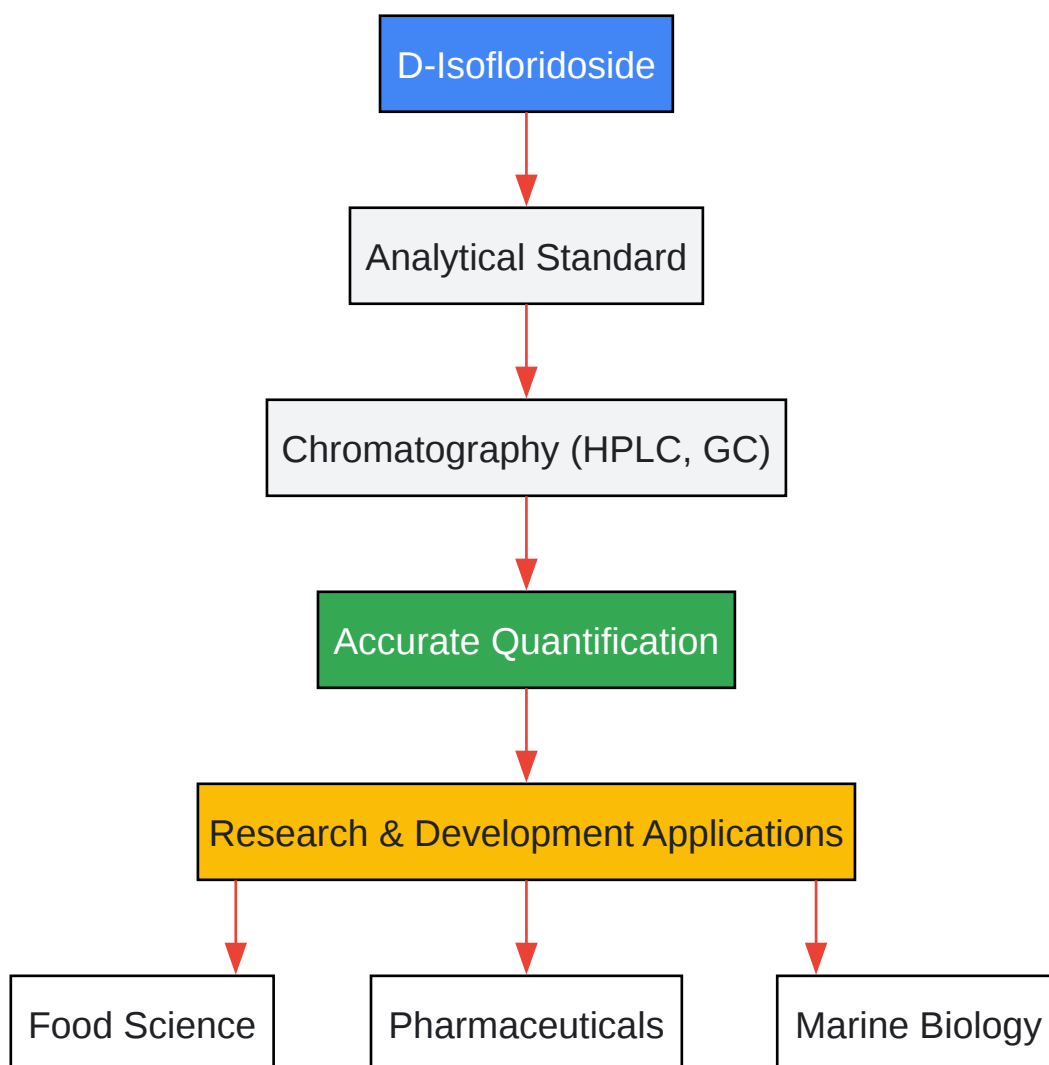
Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for the analysis of **D-Isofloridoside** and the logical relationship of its application.



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Caption: Experimental workflow for **D-Isofloridoside** analysis.



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Caption: Application logic of **D-Isofloridoside** as a standard.

Stability and Storage

For maintaining the integrity of **D-Isofloridoside** as a standard, proper storage is crucial. While specific stability data for **D-Isofloridoside** is not extensively documented in the provided results, general practices for carbohydrate standards should be followed. It is recommended to store the solid standard in a cool, dry, and dark place. Standard solutions should be stored at

low temperatures (e.g., -20°C) to prevent degradation, and their stability should be periodically verified.[8]

Conclusion

D-Isofloridoside is a valuable analytical standard for chromatographic methods, particularly HPLC-MS, enabling the precise quantification of this compound in complex matrices. The detailed protocols and data presented in this application note provide a comprehensive guide for researchers, scientists, and drug development professionals to effectively utilize **D-Isofloridoside** in their analytical workflows. The high sensitivity and reliability of the described methods are essential for advancing research in fields where **D-Isofloridoside** plays a significant role.

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